

Cefodizime (Sodium) in Animal Models of Infection: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Cefodizime (sodium)

Cat. No.: B15708358

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cefodizime, a third-generation cephalosporin, exhibits a broad spectrum of activity against Gram-positive and Gram-negative bacteria.[1][2] Beyond its direct bactericidal action, which involves the inhibition of bacterial cell wall synthesis by targeting penicillin-binding proteins (PBPs) 1A/B, 2, and 3, cefodizime is noted for its immunomodulatory properties.[1][3] This unique characteristic may contribute to its enhanced in vivo efficacy, which can surpass expectations based on in vitro susceptibility testing alone.[4][5] These application notes provide a summary of the use of **cefodizime (sodium)** in various animal models of infection, offering quantitative data and detailed experimental protocols to guide researchers in their study design.

Data Presentation

Table 1: Pharmacokinetic Parameters of Cefodizime in Various Animal Species

Animal Species	Dosage (mg/kg)	Route of Administration	Elimination Half-life (hours)	Protein Binding (%)
Mouse	Not Specified	IV/SC	1.17	33-99
Rat	Not Specified	IV/SC	Not Specified	33-99
Rabbit	Not Specified	IV/SC	3.53	33-99
Dog	Not Specified	IV/SC	Not Specified	33-99
Monkey	Not Specified	IV/SC	Not Specified	33-99

Source: Data compiled from studies on the pharmacokinetic behavior of cefodizime in laboratory animals.[6]

Table 2: Efficacy of Cefodizime in Murine Pneumonia Models

Pathogen	Mouse Strain	Cefodizime Dosage (mg/kg)	Route of Administration	Treatment Schedule	Key Outcomes
Klebsiella pneumoniae DT-S	Not Specified	Not Specified	Not Specified	Not Specified	Superior to cefotaxime and cefuroxime in reducing viable bacteria in infected tissue.[7]
Heat-killed Klebsiella pneumoniae	Not Specified	30	SC	Every 12 hours, starting 4 days before until 8 hours after inoculation.	Upregulated early TNF- α secretion; increased number and phagocytic efficacy of alveolar macrophages ; reduced late PMN recruitment and levels of IL-1 α and IL-6.[8]
Heat-killed Streptococcus pneumoniae	CD1 Swiss	30	SC	Every 12 hours, starting 96 hours before first inoculation and ending at the time of	Downregulated polymorphonuclear leukocyte (PMN) recruitment; abrogated pneumococci

the last
inoculation.

us-induced
TNF- α and
IL-6 secretion
in
bronchoalveo
lar lavage
fluid.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Streptococcus pneumoniae (penicillin- and cephalosporin-resistant)	Leukopenic mice	Not Specified	Not Specified	Not Specified	Cefotaxime (a related cephalosporin) required high dosages (400 mg/kg every 8h) for significant protection. [11]
--	-----------------	---------------	---------------	---------------	---

Table 3: Efficacy of Cefodizime in Other Murine Infection Models

Infection Model	Pathogen	Mouse Strain	Cefodizime Dosage (mg/kg)	Route of Administration	Treatment Schedule	Key Outcomes
Systemic Infection	Candida albicans	Balb/c	30 (2x daily)	IP	Prophylactic treatment for 4 days.	Significantly prolonged mean survival time (16.7 days vs. 3.5 days in controls). [12]
Systemic Infection	Methicillin-resistant Staphylococcus aureus (MRSA)	Immunocompromised tumor-bearing	Not Specified	Not Specified	In combination with minocycline.	Synergistic bactericidal effect in the presence of PMNs. [13]
Sepsis	Escherichia coli	Not Specified	Not Specified	Not Specified	Not Specified	General efficacy in systemic infections noted. [4]

Experimental Protocols

Protocol 1: Klebsiella pneumoniae-Induced Pneumonia in Mice

This protocol is adapted from studies investigating the therapeutic activity of cefodizime against experimentally induced pneumonia.[\[7\]](#)

1. Animal Model:

- Species: Mouse (specific strain may vary, e.g., NMRI or BALB/c).
- Sex: Female or male.
- Weight: 18-22 g.

2. Materials:

- *Klebsiella pneumoniae* strain (e.g., DT-S).
- Tryptic Soy Broth (TSB) or other suitable culture medium.
- Mucin solution (e.g., 5% w/v).
- **Cefodizime (sodium)** for injection.
- Sterile saline (0.9% NaCl).
- Anesthetic (e.g., isoflurane).
- Appropriate syringes and needles for inoculation and treatment.

3. Infection Induction:

- Culture *K. pneumoniae* in TSB overnight at 37°C.
- Dilute the bacterial culture in mucin solution to the desired concentration (e.g., 10^3 - 10^4 CFU/mL). The optimal infectious dose may need to be determined empirically.
- Anesthetize mice lightly with isoflurane.
- Administer the bacterial suspension intranasally (e.g., 50 µL per mouse).

4. Cefodizime Administration:

- Prepare a stock solution of cefodizime in sterile saline.

- Administer cefodizime subcutaneously (SC) or intraperitoneally (IP) at the desired dosage (e.g., 30 mg/kg).
- The treatment schedule can vary, for example, a single dose administered 1 hour post-infection, or multiple doses every 12 or 24 hours.

5. Assessment of Efficacy:

- **Survival Rate:** Monitor the survival of the animals over a set period (e.g., 7-14 days).
- **Bacterial Load:** At specific time points post-infection, euthanize a subset of animals. Aseptically remove the lungs, homogenize the tissue in sterile saline, and perform serial dilutions for colony-forming unit (CFU) enumeration on appropriate agar plates.
- **Cytokine Analysis:** Collect bronchoalveolar lavage fluid (BALF) or lung homogenates to measure cytokine levels (e.g., TNF- α , IL-1 β , IL-6) using ELISA or other immunoassays.

Protocol 2: E. coli-Induced Sepsis in Mice

This protocol provides a general framework for establishing a murine sepsis model to evaluate cefodizime's efficacy.[\[5\]](#)[\[14\]](#)

1. Animal Model:

- Species: Mouse (e.g., C57BL/6 or BALB/c).
- Sex: Female or male.
- Age: 8-12 weeks.

2. Materials:

- Escherichia coli strain (pathogenic strain).
- Luria-Bertani (LB) broth or other suitable culture medium.
- Sterile Phosphate-Buffered Saline (PBS).
- **Cefodizime (sodium)** for injection.

- Appropriate syringes and needles for inoculation and treatment.

3. Infection Induction:

- Culture E. coli in LB broth to mid-log phase.
- Wash the bacterial cells with sterile PBS and resuspend to the desired concentration (e.g., 1×10^8 to 1×10^9 CFU/mL). The lethal dose (LD50) may need to be determined in preliminary experiments.
- Inject the bacterial suspension intraperitoneally (IP) into the mice (e.g., 100-200 μ L per mouse).

4. Cefodizime Administration:

- Prepare a stock solution of cefodizime in sterile saline or PBS.
- Administer cefodizime via the desired route (e.g., SC, IP, or IV) at various dosages to determine the effective dose (ED50).
- Treatment can be initiated at a specific time point post-infection (e.g., 1-2 hours).

5. Assessment of Efficacy:

- Survival Rate: Monitor animal survival for a defined period (e.g., 7 days) and calculate the ED50 (the dose required to protect 50% of the animals from lethal infection).
- Bacterial Clearance: At different time points, collect blood or peritoneal lavage fluid to determine the bacterial load (CFU/mL).
- Inflammatory Markers: Measure levels of inflammatory cytokines (e.g., TNF- α , IL-6) in serum.

Protocol 3: Experimental Urinary Tract Infection (UTI) in Rats

This protocol is a generalized procedure for inducing a UTI in rats to test the efficacy of cefodizime.[\[15\]](#)[\[16\]](#)

1. Animal Model:

- Species: Rat (e.g., Wistar or Sprague-Dawley).
- Sex: Female rats are more commonly used due to their shorter urethra.

2. Materials:

- Uropathogenic Escherichia coli (UPEC) strain.
- Brain Heart Infusion (BHI) broth or other suitable culture medium.
- Sterile PBS.
- Anesthetic (e.g., ketamine/xylazine).
- Fine polyethylene catheter.
- **Cefodizime (sodium)** for injection.

3. Infection Induction:

- Culture UPEC in BHI broth overnight.
- Centrifuge the culture, wash the bacterial pellet with PBS, and resuspend to a high concentration (e.g., 10^8 - 10^9 CFU/mL).
- Anesthetize the rats.
- Carefully insert a sterile, lubricated catheter through the urethra into the bladder.
- Instill a small volume (e.g., 0.1-0.2 mL) of the bacterial suspension into the bladder. The catheter may be clamped for a short period (e.g., 30 minutes) to allow for bacterial adherence.

4. Cefodizime Administration:

- Prepare a sterile solution of cefodizime.

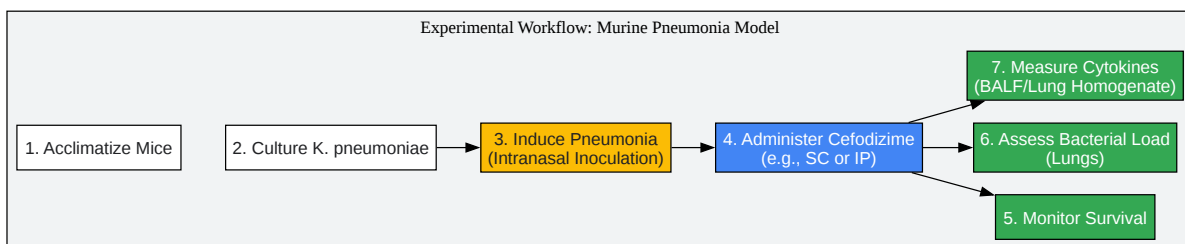
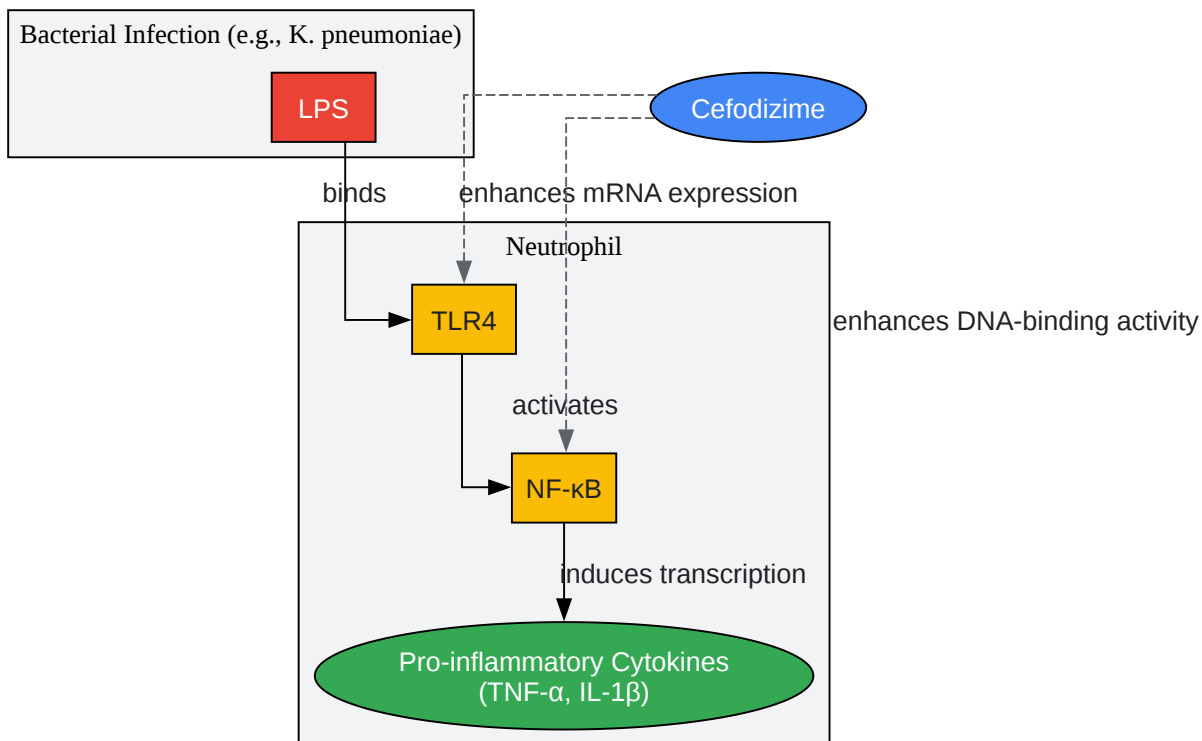
- Administer the antibiotic at the desired dosage and route (e.g., intramuscularly or subcutaneously).
- Treatment can be initiated 24 hours post-infection and continued for a specified duration (e.g., 3-5 days).

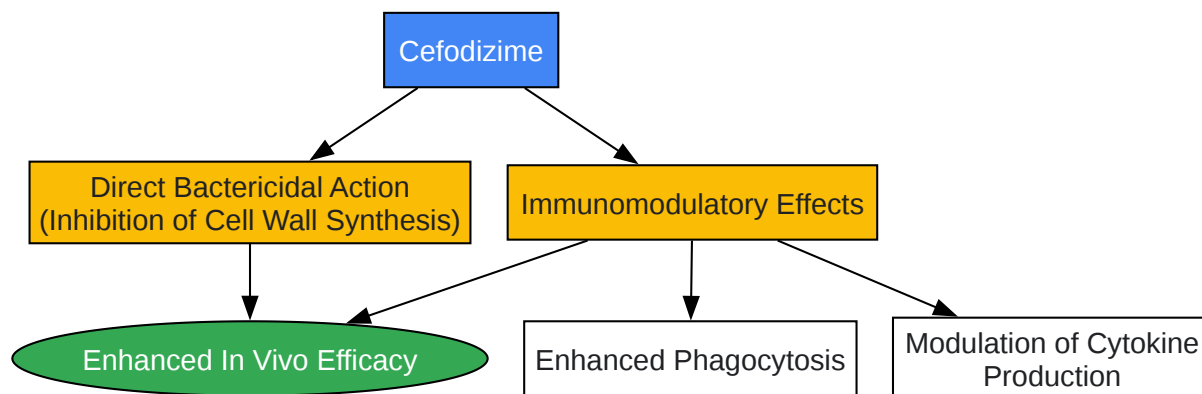
5. Assessment of Efficacy:

- **Bacterial Load in Urine and Tissues:** At the end of the treatment period, collect urine for CFU enumeration. Euthanize the animals and aseptically remove the bladder and kidneys. Homogenize the tissues and perform quantitative bacteriology.
- **Histopathology:** Examine the bladder and kidney tissues for signs of inflammation and tissue damage.

Visualizations

Signaling Pathway: Immunomodulatory Effect of Cefodizime





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The preventive role of transurethral antibiotic delivery in a rat model - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Effects of cefodizime and cefotaxime on cellular and humoral immune responses - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. In vivo activity of cefodizime - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Protocol for inducing monomicrobial sepsis in mice with uropathogenic E. coli - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. Cefodizime, an aminothiazolylcephalosporin. II. Comparative studies on the pharmacokinetic behavior in laboratory animals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Cefodizime, an aminothiazolyl cephalosporin. III. Therapeutic activity against experimentally induced pneumonia in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Reduction by Cefodizime of the Pulmonary Inflammatory Response Induced by Heat-Killed Streptococcus pneumoniae in Mice - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- [9. journals.asm.org \[journals.asm.org\]](https://journals.asm.org)
- [10. Reduction by cefodizime of the pulmonary inflammatory response induced by heat-killed Streptococcus pneumoniae in mice - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. Efficacies of cefotaxime and ceftriaxone in a mouse model of pneumonia induced by two penicillin- and cephalosporin-resistant strains of Streptococcus pneumoniae - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. Cefodizime, an aminothiazolyl cephalosporin. IV. Influence on the immune system - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. \[Therapeutic efficacy of cefodizime in combination with minocycline against systemic infection caused by methicillin-resistant Staphylococcus aureus in immunocompromised tumour bearing mice\] - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [14. Mouse models of sepsis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. medicopublication.com \[medicopublication.com\]](https://medicopublication.com)
- [16. Urinary Tract Infection in a Small Animal Model: Transurethral Catheterization of Male and Female Mice - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [To cite this document: BenchChem. \[Cefodizime \(Sodium\) in Animal Models of Infection: Application Notes and Protocols\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b15708358/docs#cefodizime-sodium-in-animal-models-of-infection-application-notes-and-protocols\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)